

# Introduction: The Strategic Role of Halogenated Intermediates

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## Compound of Interest

Compound Name: 3,5-Dibromo-4-chloroaniline

CAS No.: 35754-04-2

Cat. No.: B2382489

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In the landscape of modern pharmaceutical development and fine chemical synthesis, halogenated aromatic compounds serve as indispensable building blocks. Their unique electronic and steric properties allow for precise molecular modifications, influencing everything from reaction kinetics to the final pharmacological profile of a drug candidate. **3,5-Dibromo-4-chloroaniline** is a prime example of such a strategic intermediate. This tri-halogenated aniline is a highly functionalized scaffold, offering multiple reaction sites for medicinal chemists to explore in the synthesis of novel bioactive molecules. The presence of both bromine and chlorine atoms provides differential reactivity and significantly impacts the lipophilicity and metabolic stability of derivative compounds, key parameters in drug design.<sup>[1][2]</sup>

This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive technical overview of **3,5-Dibromo-4-chloroaniline**. We will delve into its core physicochemical properties, present a robust, self-validating analytical protocol for its characterization, and discuss its relevance within the broader context of drug discovery, grounded in authoritative data and field-proven methodologies.

## Part 1: Core Physicochemical and Structural Characteristics

A precise understanding of a molecule's fundamental properties is the bedrock of all subsequent research and development. For **3,5-Dibromo-4-chloroaniline**, its identity is defined by its unique arrangement of atoms and the resulting molecular weight and formula.

## Molecular Structure

The structure consists of a central benzene ring substituted with one amino group (-NH<sub>2</sub>), two bromine atoms, and one chlorine atom. The IUPAC name, **3,5-dibromo-4-chloroaniline**, precisely describes this arrangement: the amino group is at position 1, the bromine atoms are at positions 3 and 5, and the chlorine atom is at position 4.[3]

Canonical SMILES:C1=C(C=C(C(=C1Br)Cl)Br)N[3][4]

## Molecular Weight Calculation and Key Properties

The molecular weight is a critical parameter for stoichiometric calculations in synthesis and for mass spectrometry analysis. It is calculated by summing the atomic weights of all atoms in the molecular formula, C<sub>6</sub>H<sub>4</sub>Br<sub>2</sub>ClN.[3][4]

- Carbon (C): 6 x 12.011 u = 72.066 u
- Hydrogen (H): 4 x 1.008 u = 4.032 u
- Bromine (Br): 2 x 79.904 u = 159.808 u
- Chlorine (Cl): 1 x 35.453 u = 35.453 u
- Nitrogen (N): 1 x 14.007 u = 14.007 u
- Total Molecular Weight: 285.366 u (commonly cited as 285.36 g/mol ) [3][4]

The following table summarizes the key identifiers and computed properties for this compound.

Property	Value	Source
IUPAC Name	3,5-dibromo-4-chloroaniline	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> ClN	[3][4]
Molecular Weight	285.36 g/mol	[3][4]
CAS Number	35754-04-2	[3][4]
Monoisotopic Mass	282.83990 Da	[3]
InChIKey	STUCDJFRZFSHTB- UHFFFAOYSA-N	[3]

## Part 2: Analytical Characterization: A Self-Validating HPLC-MS/MS Protocol

In any research or manufacturing setting, particularly in drug development, verifying the identity and purity of a starting material is non-negotiable. An uncharacterized intermediate can compromise an entire synthesis, leading to failed reactions, impure final products, and wasted resources. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) is a powerful and definitive technique for this purpose, offering both separation of the analyte from impurities and unambiguous identification through mass-to-charge ratio and fragmentation analysis.[5]

The following protocol is designed as a self-validating system, incorporating standards and controls to ensure the trustworthiness of the results.

### Objective

To confirm the identity and assess the purity of a supplied batch of **3,5-Dibromo-4-chloroaniline**.

### Materials and Reagents

- **3,5-Dibromo-4-chloroaniline** sample
- Reference standard (if available, of certified purity)

- Methanol (LC-MS Grade)
- Acetonitrile (LC-MS Grade)
- Water (LC-MS Grade, e.g., 18.2 MΩ·cm)
- Formic Acid (LC-MS Grade)
- Class A volumetric flasks, pipettes, and autosampler vials

## Step-by-Step Experimental Protocol

**Step 1: Standard and Sample Preparation** The causality behind this step is to create solutions of known concentration for calibration and to prepare the unknown sample in a manner compatible with the analytical system.

- **Stock Solution (1 mg/mL):** Accurately weigh approximately 10 mg of the **3,5-Dibromo-4-chloroaniline** sample and transfer it to a 10 mL Class A volumetric flask. Dissolve and bring to volume with methanol. Sonicate for 5 minutes if necessary to ensure complete dissolution. [6]
- **Working Standard (10 µg/mL):** Perform a 1:100 dilution of the stock solution. Pipette 100 µL of the stock solution into a 10 mL volumetric flask and bring to volume with a 50:50 mixture of methanol and water. This serves as the primary standard for identity confirmation.
- **Blank Solution:** Prepare a vial containing only the 50:50 methanol/water mixture. This is crucial for identifying any background signals from the solvent or system.

**Step 2: HPLC-MS/MS System Configuration** The choice of a C18 column is based on its nonpolar stationary phase, which is ideal for retaining and separating aromatic compounds. The mobile phase gradient is designed to effectively elute the analyte while separating it from potential impurities.

- **HPLC System:** Shimadzu UFLCXR or equivalent[6]
- **Mass Spectrometer:** Sciex 4000 API MS or equivalent[6]
- **Column:** Phenomenex Luna C18(2) or equivalent (e.g., 100 x 2.0 mm, 3 µm)[6]

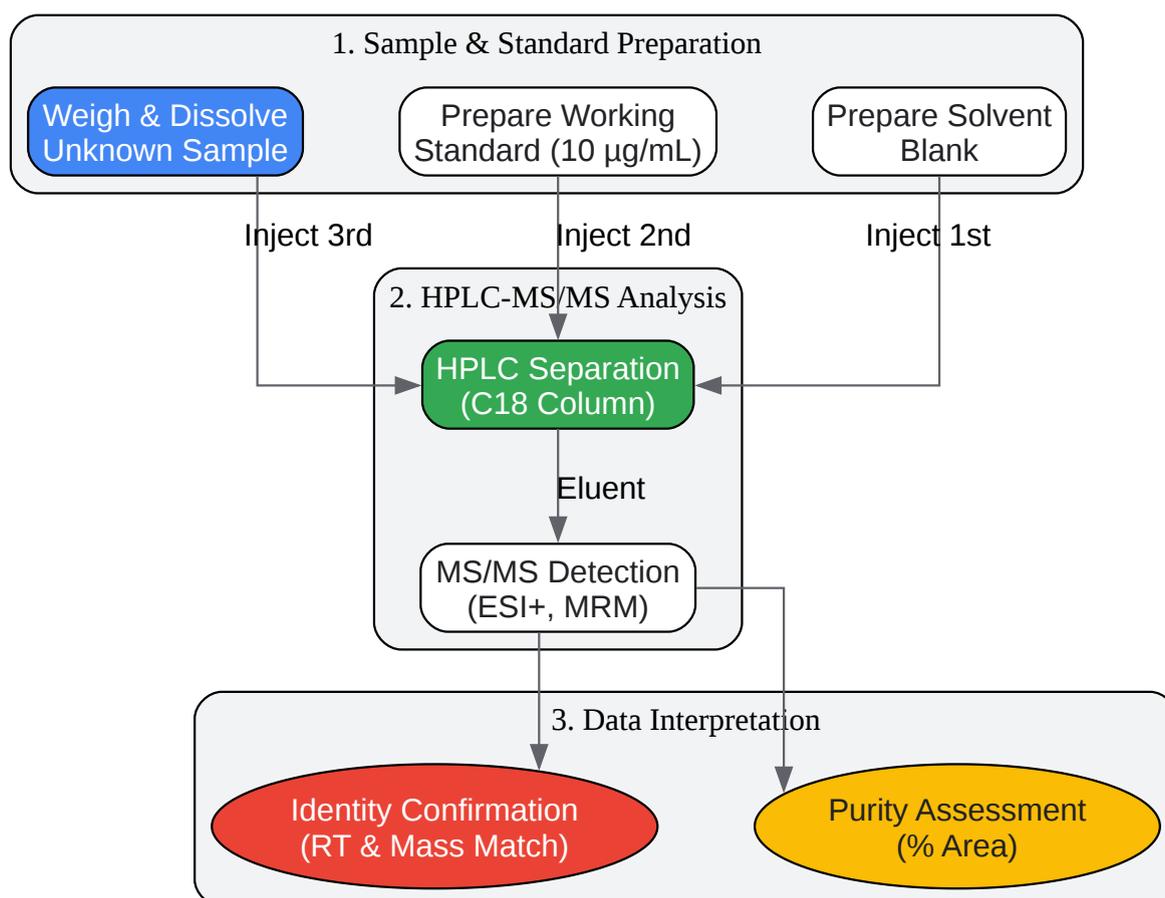
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient:
  - 0.0 - 1.0 min: 10% B
  - 1.0 - 5.0 min: 10% to 95% B
  - 5.0 - 7.0 min: Hold at 95% B
  - 7.1 - 9.0 min: Return to 10% B (re-equilibration)
- Flow Rate: 0.4 mL/min
- Injection Volume: 5  $\mu$ L
- MS Ionization Mode: Electrospray Ionization, Positive (ESI+)
- MS Analysis:
  - Full Scan (Q1): m/z 100-400 (to find the parent ion)
  - Multiple Reaction Monitoring (MRM): Monitor the transition from the parent ion to a characteristic fragment ion. The protonated molecule  $[M+H]^+$  for  $C_6H_4Br_2ClN$  has an expected m/z of  $\sim 284.8$  (based on the monoisotopic mass of the most abundant isotopes). A plausible fragmentation would involve the loss of a bromine atom.

Step 3: Analysis Sequence and Data Interpretation This sequence ensures the system is clean before analysis (blank), confirms the analyte's retention time and mass (standard), and finally analyzes the unknown sample.

- Inject Blank: Confirm no interfering peaks are present at the expected retention time.
- Inject Working Standard:
  - Determine the retention time (RT) of **3,5-Dibromo-4-chloroaniline**.

- Confirm the presence of the correct parent ion mass in the mass spectrum (e.g.,  $m/z$  ~284.8, noting the characteristic isotopic pattern of two bromines and one chlorine).
- Inject Sample:
  - Identity Confirmation: The primary peak in the sample chromatogram must have the same RT (within a narrow window, e.g.,  $\pm 0.1$  min) and the same mass spectrum as the working standard.
  - Purity Assessment: Integrate the area of all peaks in the chromatogram. Purity is estimated as  $(\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100\%$ .

## Analytical Workflow Diagram



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Caption: Workflow for identity and purity analysis of **3,5-Dibromo-4-chloroaniline**.

## Part 3: Applications and Significance in Drug Development

The strategic incorporation of halogens, particularly bromine and chlorine, is a well-established tactic in medicinal chemistry to modulate a molecule's properties.[1][2] **3,5-Dibromo-4-chloroaniline** is a valuable starting material precisely because it provides this halogen "payload" in a pre-configured arrangement.

- **Lipophilicity and Permeability:** The three halogen atoms significantly increase the lipophilicity of the aniline core. This property is critical for influencing how a potential drug crosses cellular membranes to reach its biological target.
- **Metabolic Stability:** Halogenation at key positions can block sites of metabolic attack by enzymes (e.g., cytochrome P450s), potentially increasing the half-life and duration of action of a drug. The advantages of "bromination" can include a beneficial effect on the metabolism of the drug.[2]
- **Target Binding:** The electronegative nature and size of bromine and chlorine atoms can lead to specific and favorable interactions within a target protein's binding pocket (e.g., halogen bonding), enhancing potency and selectivity.
- **Synthetic Handle:** The amino group of the aniline is a versatile functional group, readily participating in reactions such as amide bond formation, diazotization, and various coupling reactions, allowing for the construction of more complex molecular architectures.

This intermediate is therefore relevant for the synthesis of compounds targeting a wide range of diseases, from infectious diseases like malaria to autoimmune disorders and oncology.[7][8]

## Part 4: Safety, Handling, and Storage

As with all halogenated aromatic amines, **3,5-Dibromo-4-chloroaniline** must be handled with appropriate caution. While a specific, detailed safety data sheet (SDS) for this exact compound

is not available from the search, data from closely related analogues like 3-bromo-4-chloroaniline and 4-chloroaniline suggest significant hazards.[9][10][11]

#### Anticipated Hazards:

- Toxicity: Likely to be harmful or toxic if swallowed, in contact with skin, or if inhaled.[9][11]
- Irritation: May cause skin and eye irritation.
- Sensitization: May cause an allergic skin reaction.[11][12]
- Long-term Effects: Some chloroanilines are considered potential carcinogens and may cause organ damage through prolonged or repeated exposure.[9][11]
- Environmental Hazard: Likely to be toxic to aquatic life with long-lasting effects.[11][12]

#### Mandatory Handling Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[12][13]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[10][14]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[12][14]
- Storage: Store in a tightly sealed container in a cool, dry, dark place away from incompatible materials.[14][15]

Crucial Note: This information is for guidance only. Always consult the specific and current Safety Data Sheet (SDS) provided by the supplier before any handling or use of this chemical.

## Conclusion

**3,5-Dibromo-4-chloroaniline** is more than just a chemical with a defined molecular weight and structure. It is a highly enabling tool for chemical and pharmaceutical research. Its value lies in its pre-functionalized, halogen-rich structure, which provides a strategic starting point for the

synthesis of complex molecules with tailored biological properties. A thorough understanding of its physicochemical characteristics, coupled with rigorous analytical verification and adherence to strict safety protocols, is essential for leveraging its full potential in the demanding field of drug discovery and development.

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